

Application Notes and Protocols for Click Chemistry with Azide-Functionalized VHL Ligands

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Compound of Interest

Compound Name: (S)-(S,R,S,R)-AHPC-Me-N3

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of azide-functionalized Von Hippel-Lindau (VHL) E3 ubiquitin ligase ligands in the development of Proteolysis Targeting Chimeras (PROTACs) via click chemistry. This approach offers a modular and efficient strategy for synthesizing libraries of PROTACs for targeted protein degradation.

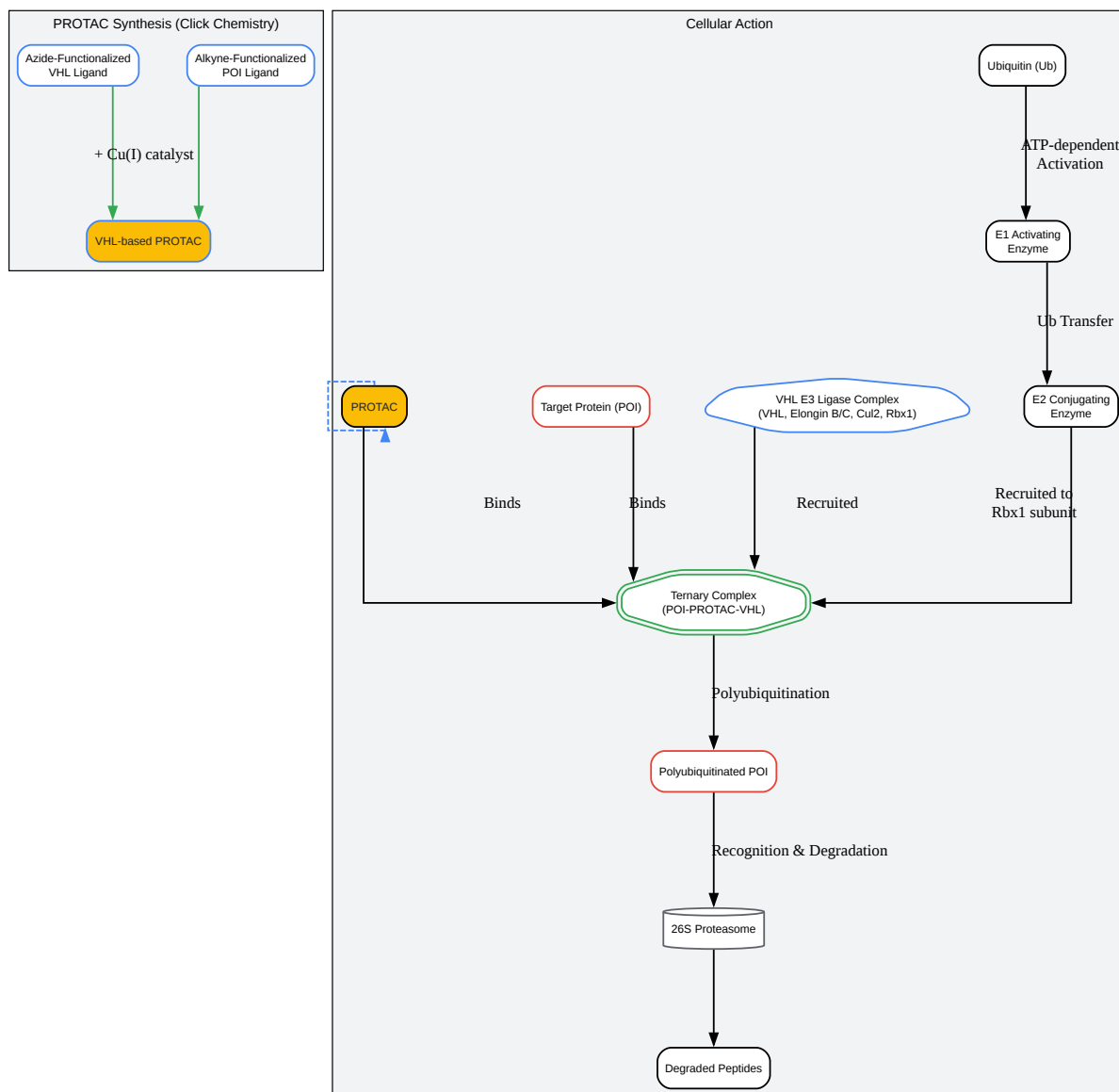
Introduction to VHL-based PROTACs and Click Chemistry

Proteolysis Targeting Chimeras (PROTACs) are heterobifunctional molecules that induce the degradation of a target protein of interest (POI) by hijacking the cell's natural ubiquitin-proteasome system.[1] A PROTAC consists of a ligand that binds to the POI, a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two. The Von Hippel-Lindau (VHL) E3 ligase is a commonly recruited ligase in PROTAC design due to its well-characterized ligands and broad tissue expression.[2]

Click chemistry, particularly the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), has emerged as a powerful tool for PROTAC synthesis.^[3]^[4] This reaction forms a stable triazole linkage between an azide-functionalized component and an alkyne-functionalized component with high efficiency and specificity under mild conditions.^[4] By utilizing an azide-functionalized VHL ligand, researchers can readily synthesize a variety of PROTACs by "clicking" it to different alkyne-modified POI ligands.

Signaling Pathway: VHL-Mediated Protein Degradation

The diagram below illustrates the mechanism of action for a VHL-based PROTAC synthesized via click chemistry.



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Caption: VHL-PROTAC signaling pathway.

Quantitative Data for Azide-Functionalized VHL Ligands and Resulting PROTACs

The following table summarizes key quantitative data for commonly used azide-functionalized VHL ligands and representative PROTACs synthesized using them. This data is essential for selecting appropriate building blocks and predicting the potency of novel degraders.

VHL Ligand Derivative	VHL Binding Affinity (Kd)	Target Protein	Resulting PROTAC	DC50	Dmax	Cell Line	Citation (s)
VH032	185 nM	-	-	-	-	-	[1]
Azide-PEG3-VHL (based on VH032)	Not explicitly reported, but PROTACs are active	BRD4	Click-PROTAC 1	Low double-digit nM	>90%	NCI-H661	
Azide-PEG-VHL (based on VH032)	Not explicitly reported, but PROTACs are active	Receptor Tyrosine Kinase	In-cell self-assembled PROTAC	~1 μ M (IC50)	Not reported	A549	[3]
Azide-functionalized VHL ligand	Not explicitly reported, but PROTACs are active	p38 α	NR-11 series	Nanomolar range	Not specified	Various mammalian cell lines	
VH032 amide-alkylC5-azide	Parent (VH032) Kd = 185 nM	-	-	-	-	-	[1]
(S,R,S)-AHPC-PEG3-N3	Parent ligand has high	-	-	-	-	-	[5]

VHL
affinity

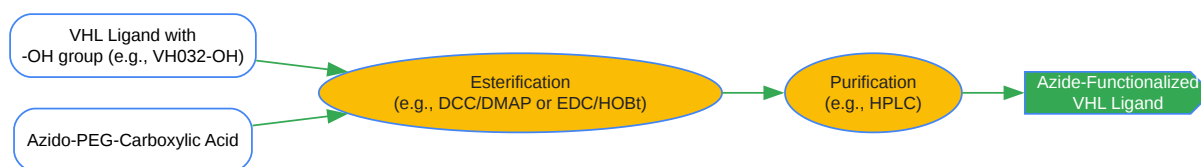
Note: The binding affinity of the azide-functionalized VHL ligand is often assumed to be similar to the parent compound (e.g., VH032) if the linker attachment point is chosen carefully at a solvent-exposed region.^[6] DC50 (half-maximal degradation concentration) and Dmax (maximum degradation) are critical parameters for evaluating PROTAC efficacy.

Experimental Protocols

Protocol 1: Synthesis of an Azide-Functionalized VHL Ligand (e.g., Azide-PEG-VH032)

This protocol describes a general method for functionalizing a VHL ligand, such as one with a free hydroxyl group, with an azide-terminated PEG linker.

Workflow Diagram:



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Caption: Synthesis of Azide-VHL Ligand.

Materials:

- VHL ligand with a suitable functional group for linker attachment (e.g., VH032-OH)
- Azido-PEG_n-carboxylic acid (n = number of PEG units)
- Coupling agents (e.g., N,N'-Dicyclohexylcarbodiimide (DCC) and 4-Dimethylaminopyridine (DMAP), or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and Hydroxybenzotriazole (HOBt))

- Anhydrous solvent (e.g., Dichloromethane (DCM) or Dimethylformamide (DMF))
- Nitrogen or Argon atmosphere
- Standard glassware for organic synthesis
- Purification system (e.g., High-Performance Liquid Chromatography (HPLC))
- Analytical instruments for characterization (e.g., LC-MS, NMR)

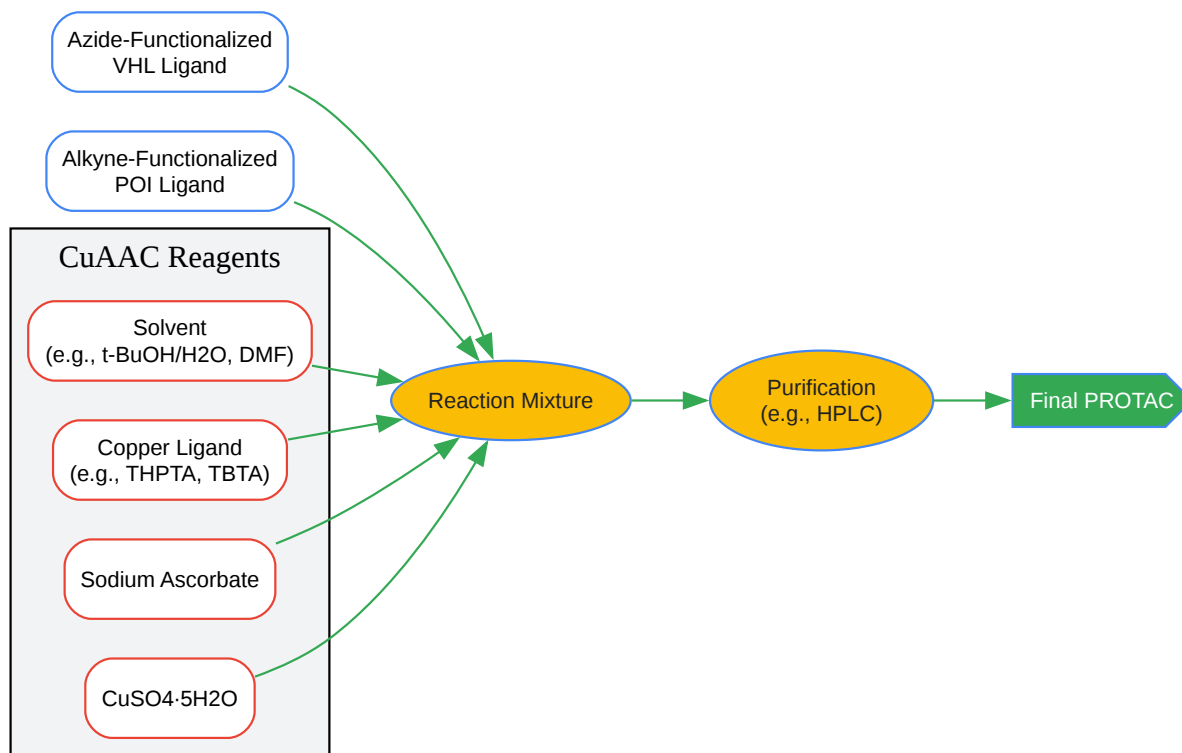
Procedure:

- Dissolve the VHL ligand (1.0 eq) and azido-PEGn-carboxylic acid (1.2 eq) in anhydrous DCM or DMF under a nitrogen atmosphere.
- Add the coupling agents (e.g., DCC (1.5 eq) and DMAP (0.1 eq)) to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, filter the reaction mixture to remove any precipitated by-products (e.g., dicyclohexylurea if DCC is used).
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography or preparative HPLC to obtain the pure azide-functionalized VHL ligand.
- Characterize the final product by LC-MS and NMR to confirm its identity and purity.

Protocol 2: PROTAC Synthesis via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines the "clicking" of an azide-functionalized VHL ligand to an alkyne-functionalized POI ligand.

Workflow Diagram:



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Caption: PROTAC Synthesis via CuAAC.

Materials:

- Azide-functionalized VHL ligand (1.0 eq)
- Alkyne-functionalized POI ligand (1.0-1.2 eq)
- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O) (e.g., 0.1 eq)
- Sodium ascorbate (e.g., 0.5 eq)

- Copper(I)-stabilizing ligand, such as Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) (e.g., 0.1-0.5 eq)
- Solvent system (e.g., 1:1 t-BuOH/H₂O, DMF, or DMSO)
- Purification system (e.g., HPLC)
- Analytical instruments for characterization (e.g., LC-MS, NMR)

Procedure:

- Dissolve the azide-functionalized VHL ligand (1.0 eq) and the alkyne-functionalized POI ligand (1.1 eq) in the chosen solvent system.
- In a separate vial, prepare the catalyst premix by dissolving CuSO₄·5H₂O and the copper ligand (e.g., THPTA in a 1:5 molar ratio) in the reaction solvent and let it stand for 1-2 minutes.^[7]
- Add the catalyst premix to the solution containing the azide and alkyne.
- Initiate the reaction by adding a freshly prepared solution of sodium ascorbate.
- Stir the reaction at room temperature for 1-12 hours. The reaction is often complete within a few hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, the crude reaction mixture can be directly purified by preparative HPLC.
- Lyophilize the pure fractions to obtain the final PROTAC.
- Characterize the final PROTAC by high-resolution mass spectrometry and NMR to confirm its structure and purity.

Protocol 3: Western Blot Analysis for PROTAC-induced Protein Degradation

This protocol is for assessing the efficacy of the synthesized PROTAC in degrading the target protein in a cellular context.

Materials:

- Cell line expressing the target protein
- Synthesized PROTAC
- Cell culture medium and supplements
- DMSO (for PROTAC stock solution)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies against the target protein and a loading control (e.g., GAPDH, β -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Seed cells in a multi-well plate and allow them to adhere overnight.
- Treat the cells with a serial dilution of the PROTAC (e.g., from 1 nM to 10 μ M) or DMSO as a vehicle control for a specified time (e.g., 24 hours).
- Wash the cells with cold PBS and lyse them with lysis buffer.

- Quantify the protein concentration of the lysates using a BCA assay.
- Normalize the protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling.
- Separate the proteins by SDS-PAGE and transfer them to a membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against the target protein and the loading control overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and develop it using a chemiluminescent substrate.
- Image the blot and quantify the band intensities to determine the extent of protein degradation at different PROTAC concentrations.
- Calculate the DC50 and Dmax values from the dose-response curve.

Conclusion

The use of azide-functionalized VHL ligands in conjunction with click chemistry provides a robust and versatile platform for the rapid synthesis and optimization of VHL-based PROTACs. The detailed protocols and compiled data in these application notes serve as a valuable resource for researchers in the field of targeted protein degradation, facilitating the development of novel therapeutics.

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